

Personal protective equipment for handling N-(tert-Butyl)-2-chloroacetamide

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Compound of Interest

Compound Name: *N-(tert-Butyl)-2-chloroacetamide*

Cat. No.: B131575

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Essential Safety and Handling Guide for N-(tert-Butyl)-2-chloroacetamide

Reference Number: CAS 15678-99-6 Molecular Formula: $C_6H_{12}ClNO$

This document provides crucial safety protocols and logistical plans for the handling and disposal of **N-(tert-Butyl)-2-chloroacetamide**, a compound requiring careful management in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

N-(tert-Butyl)-2-chloroacetamide is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1][2]

Appropriate PPE is mandatory to mitigate these risks. All personnel must be trained in the proper use and removal of their PPE to prevent contamination.^{[3][4]}

PPE Category	Recommended Equipment
Eye and Face	Chemical safety goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards are required. A face shield should be worn over goggles when there is a significant risk of splashing.
Skin and Body	A standard laboratory coat must be worn and kept fully buttoned. For procedures with a higher risk of exposure, a chemical-resistant apron or coveralls are recommended. Long pants and closed-toe shoes are mandatory at all times in the laboratory. ^{[5][6]}
Hand Protection	Chemical-resistant gloves are required. While the specific breakthrough time for N-(tert-Butyl)-2-chloroacetamide is not available, nitrile or neoprene gloves are generally recommended for chlorinated organic compounds. Gloves must be inspected before use and changed immediately if contamination is suspected. Proper glove removal technique must be followed to avoid skin contact. ^{[5][7]}
Respiratory	All work involving the handling of solid N-(tert-Butyl)-2-chloroacetamide or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors. If engineering controls are insufficient, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is critical for minimizing exposure and ensuring safe handling.

2.1. Preparation and Engineering Controls:

- **Verify Fume Hood:** Before beginning work, ensure the chemical fume hood is operational and the airflow is adequate.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are accessible and have been recently tested.[\[6\]](#)
- **Spill Kit:** Ensure a chemical spill kit appropriate for solid irritants is readily available.[\[8\]](#)
- **Clear Workspace:** The work area within the fume hood should be clean and uncluttered.

2.2. Weighing and Transfer:

- **Location:** Conduct all weighing and transfer of the solid compound inside a chemical fume hood to contain any dust.
- **Tools:** Use clean, non-sparking spatulas or scoops for handling the solid.
- **Technique:** When preparing solutions, add the solid **N-(tert-Butyl)-2-chloroacetamide** to the solvent slowly to prevent splashing.

2.3. Post-Procedure:

- **Decontamination:** Thoroughly decontaminate all equipment and surfaces that have come into contact with the chemical. Use an appropriate solvent (such as isopropanol or ethanol) followed by a wash with soap and water.
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[5\]](#)[\[9\]](#)

Emergency Procedures: Spill and Exposure

3.1. Spill Cleanup Protocol (Solid Material): In the event of a small spill (less than 10 grams) within a fume hood:

- **Alert Personnel:** Notify others in the immediate area of the spill.

- Don PPE: Ensure you are wearing the appropriate PPE as detailed in the table above.
- Containment: Do not use dry sweeping, as this can generate airborne dust.[8]
- Absorption: Gently cover the spill with a damp paper towel or absorbent pad to wet the powder and prevent it from becoming airborne.[9]
- Collection: Carefully wipe up the material, working from the outside of the spill inward. Place the contaminated towels/pads into a designated hazardous waste bag.[1][10]
- Final Decontamination: Wipe the spill area with a cloth dampened with soap and water. Place this cloth in the waste bag as well.
- Disposal: Seal the hazardous waste bag, label it clearly with the contents, and dispose of it according to your institution's hazardous waste procedures.

For larger spills, or any spill outside of a fume hood, evacuate the area, restrict access, and contact your institution's Environmental Health and Safety (EHS) office immediately.[10]

3.2. First Aid and Exposure:

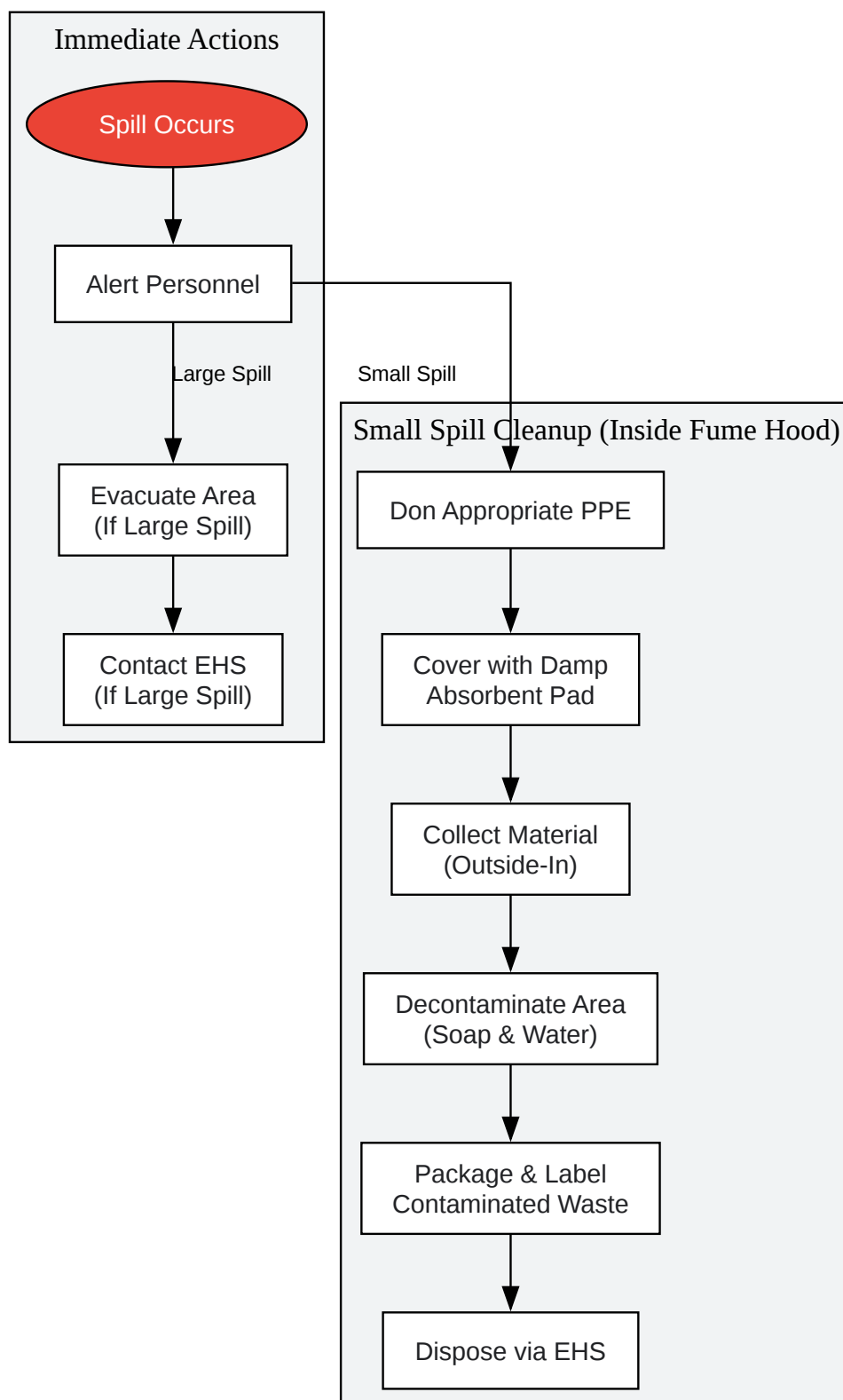
- Skin Contact: Immediately remove contaminated clothing.[5] Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[5] If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Disposal Plan

All waste containing **N-(tert-Butyl)-2-chloroacetamide** must be treated as hazardous waste.

- **Waste Segregation:** As a halogenated organic compound, all waste must be collected in a dedicated, properly labeled hazardous waste container for "Halogenated Organics".^{[5][7][11]} Do not mix with non-halogenated waste.^{[5][7]}
- **Solid Waste:** Collect contaminated items such as gloves, weighing papers, and absorbent pads in a sealed and labeled hazardous waste bag or container.
- **Liquid Waste:** Collect solutions containing **N-(tert-Butyl)-2-chloroacetamide** in a sealed, compatible, and clearly labeled container for halogenated liquid waste.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's EHS office in accordance with local, state, and federal regulations.^[5]

Workflow for a Solid Chemical Spill



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